

An In-depth Technical Guide to N-Boc-cis-4-hydroxy-L-proline

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-(4-Nitrophenyl)pyridine

Cat. No.: B1584840

[Get Quote](#)

Prepared for Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of N-Boc-cis-4-hydroxy-L-proline, a critical chiral building block in modern drug discovery and peptide synthesis. As a proline analogue, it offers unique conformational constraints that are invaluable in designing structured peptides and bioactive molecules.^[1] This document will delve into its chemical and physical properties, detailed safety protocols, and its significant applications in synthetic chemistry.

Core Chemical Identity

N-Boc-cis-4-hydroxy-L-proline is a derivative of the amino acid L-proline, where the amine group is protected by a tert-butyloxycarbonyl (Boc) group. This protection enhances its stability and solubility, allowing for controlled chemical modifications.^[1] The presence of multiple stereocenters and a rigid pyrrolidine ring makes it a powerful tool for stereoselective synthesis.

^[1]

Identifier	Value
Chemical Name	(2S,4S)-1-(tert-butoxycarbonyl)-4-hydroxypyrrolidine-2-carboxylic acid
Synonyms	N-Boc-cis-4-hydroxypyrrolidine-2-carboxylic acid, Boc-cis-Hyp-OH
CAS Number	87691-27-8
Molecular Formula	C ₁₀ H ₁₇ NO ₅
Molecular Weight	231.25 g/mol
InChI Key	BENKAPCDIOILGV-BQBZGAKWSA-N
SMILES	<chem>CC(C)(C)OC(=O)N1C--INVALID-LINK--C[C@H]1C(O)=O</chem>

Physicochemical Properties

The distinct physicochemical properties of N-Boc-cis-4-hydroxy-L-proline are fundamental to its application in synthesis.

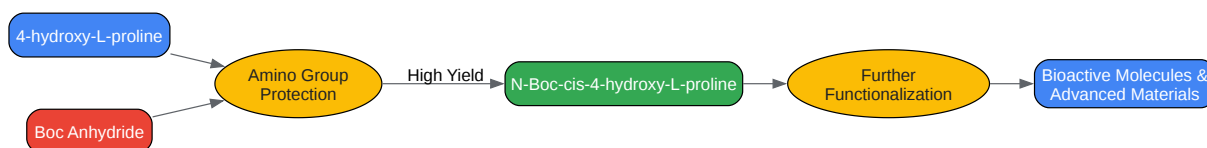
Property	Value	Source
Physical Form	Solid	
Melting Point	146 °C (decomposes)	
Optical Activity	[α] _{20/D} -50.0±3°, c = 0.67 in methanol	
Solubility	Soluble in organic solvents like methanol.	

Synthesis and Applications

N-Boc-cis-4-hydroxy-L-proline serves as a crucial intermediate in the synthesis of a wide array of pharmaceuticals, including antiviral, antibacterial, and anti-inflammatory agents.^[1] Its derivatives are explored for creating novel drugs and advanced materials.^{[1][2]}

A common synthetic route involves the protection of the amino group of 4-hydroxy-L-proline with a Boc group, followed by other modifications.[2] This process is optimized to ensure high yield and purity, which is critical for its use in pharmaceutical manufacturing.[2]

Illustrative Synthetic Pathway Overview







[Click to download full resolution via product page](#)

Caption: A simplified diagram illustrating the synthesis of N-Boc-cis-4-hydroxy-L-proline and its role as a precursor.

Safety and Handling

Comprehensive understanding and adherence to safety protocols are paramount when handling N-Boc-cis-4-hydroxy-L-proline in a research or industrial setting.

4.1. GHS Hazard Classification

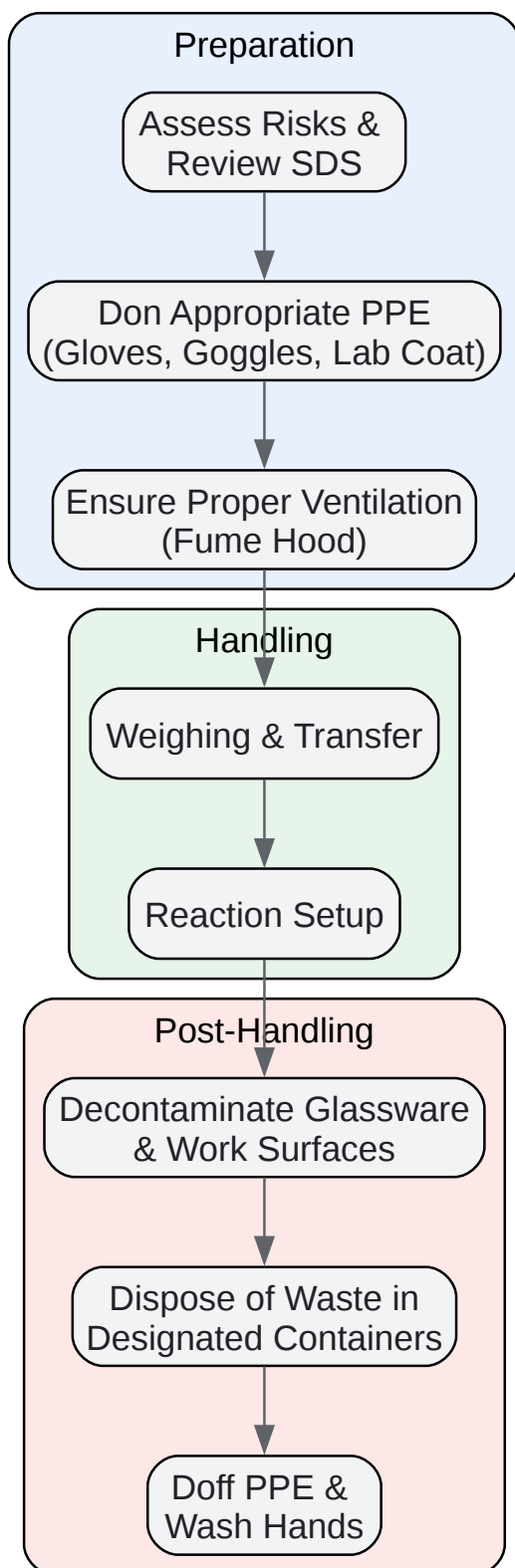
Hazard Class	Hazard Statement	Pictogram
Skin Irritation (Category 2)	H315: Causes skin irritation	 alt text
Eye Irritation (Category 2A)	H319: Causes serious eye irritation	 alt text
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System	H335: May cause respiratory irritation	 alt text
Hazardous to the Aquatic Environment, Acute Hazard (Category 1)	H400: Very toxic to aquatic life	 alt text

Signal Word:Warning

4.2. Precautionary Measures and Personal Protective Equipment (PPE)

A systematic approach to handling this compound is essential to minimize exposure and ensure a safe laboratory environment.

Safe Handling Workflow



[Click to download full resolution via product page](#)

Caption: A logical workflow for the safe handling of N-Boc-cis-4-hydroxy-L-proline from preparation to disposal.

4.3. Experimental Protocol: Safe Weighing and Solution Preparation

- Preparation: Before handling, thoroughly review the Safety Data Sheet (SDS). Ensure a chemical fume hood is operational.
- Personal Protective Equipment: Wear nitrile gloves, safety goggles with side shields, and a lab coat. For operations that may generate dust, a NIOSH-approved N95 dust mask is recommended.
- Weighing:
 - Perform all weighing operations within the fume hood to minimize inhalation exposure.
 - Use a tared, sealed container to prevent dispersal of the solid powder.
 - Clean any spills immediately with appropriate materials.
- Dissolution:
 - Add the solvent to the solid slowly to avoid splashing.
 - If necessary, sonicate or gently warm the mixture in a controlled manner to aid dissolution.
- Storage of Solutions: Store prepared solutions in clearly labeled, tightly sealed containers. Short-term storage at 0 - 4 °C and long-term storage at -20 °C is recommended.[3]
- Waste Disposal: Dispose of all contaminated materials and unused chemicals in accordance with institutional and local environmental regulations. Do not discharge to sewer systems.[4]

4.4. First Aid Measures

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, seek medical attention.[5][6]

- Skin Contact: In case of skin contact, immediately wash with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical advice.[5][6]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention.[6]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[7]

Conclusion

N-Boc-cis-4-hydroxy-L-proline is an indispensable tool in the arsenal of medicinal chemists and peptide scientists. Its unique structural features facilitate the synthesis of complex molecules with tailored biological activities. Adherence to rigorous safety and handling protocols is essential to harness its full potential while ensuring the well-being of researchers.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-Boc-cis-4-hydroxy-L-proline | 87691-27-8 | Benchchem [benchchem.com]
- 2. CN112194606A - Synthesis process of N-BOC-cis-4-hydroxyproline methyl ester - Google Patents [patents.google.com]
- 3. medkoo.com [medkoo.com]
- 4. echemi.com [echemi.com]
- 5. N-BOC-cis-4-Hydroxy-L-proline, 97% 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 6. fishersci.com [fishersci.com]
- 7. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to N-Boc-cis-4-hydroxy-L-proline]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1584840#cas-number-4282-46-6-properties-and-safety-data>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com